

methods to reduce moisture absorption in Aerosil R 202

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Compound of Interest

Compound Name: *Aerosil R 202*

Cat. No.: *B1165704*

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Technical Support Center: Aerosil® R 202

Welcome to the Technical Support Center for Aerosil® R 202. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on utilizing and handling this product effectively. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimentation, with a focus on minimizing moisture absorption.

Frequently Asked Questions (FAQs)

Q1: What is Aerosil® R 202 and why is it considered hydrophobic?

A1: Aerosil® R 202 is a fumed silica that has been surface-treated with polydimethylsiloxane (PDMS).^{[1][2][3]} This treatment replaces the hydrophilic silanol groups on the surface of the silica with hydrophobic dimethylsilyl groups, resulting in a product with marked hydrophobicity and low water absorption.^{[1][3][4][5][6][7]}

Q2: My experiment is sensitive to moisture. How can I minimize moisture absorption when using Aerosil® R 202?

A2: While Aerosil® R 202 is inherently hydrophobic with very low moisture absorption, improper handling and storage can lead to increased moisture content.^[4] The most critical step to prevent moisture absorption is to adhere to proper storage conditions. Always store Aerosil® R 202 in its original, unopened packaging in a dry environment.^{[1][2][5][8][9][10][11][12]} Once

opened, the container should be tightly resealed and stored under dry conditions, protected from volatile substances.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Q3: What is the typical moisture content of Aerosil® R 202 as supplied?

A3: The moisture content of Aerosil® R 202 is specified by the "loss on drying" parameter in the technical data sheet. This value is typically less than or equal to 0.5% when measured after 2 hours at 105°C.[\[2\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#) This indicates a very low level of adsorbed moisture on the product as delivered.

Q4: Can I dry Aerosil® R 202 before use to further reduce moisture content?

A4: While the as-supplied moisture content is very low, for extremely moisture-sensitive applications, drying may be considered. A standard procedure would be to heat the material in a drying oven at 105°C for 2 hours, as indicated by the "loss on drying" test protocol. However, it is crucial to cool the material in a desiccator and use it promptly to prevent re-adsorption of atmospheric moisture.

Q5: How does the hydrophobicity of Aerosil® R 202 benefit my formulation?

A5: The low moisture absorption of Aerosil® R 202 is advantageous in moisture-sensitive formulations.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) For instance, in moisture-curing systems like 1K sealants, it prevents premature reactions and viscosity increases that can be caused by the introduction of water.[\[4\]](#) Its hydrophobic nature also improves the water resistance of cosmetic preparations and enhances corrosion protection in coatings.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[14\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of Aerosil® R 202 Related to Moisture Content

Property	Test Method	Typical Value	Significance
Loss on Drying	2 hours at 105°C	≤ 0.5% [2] [9] [12] [13]	Indicates the amount of volatile matter (primarily water) adsorbed on the silica surface. A low value confirms the product's hydrophobicity.
Surface Treatment	-	Polydimethylsiloxane (PDMS) [1] [2]	This chemical modification is responsible for the hydrophobic character and low moisture affinity of Aerosil® R 202.
pH in 4% dispersion	DIN EN ISO 787-9	4.0 - 6.0 [1] [9] [13]	The pH can influence interactions within a formulation; the hydrophobic surface treatment results in a slightly acidic to neutral pH.

Experimental Protocols

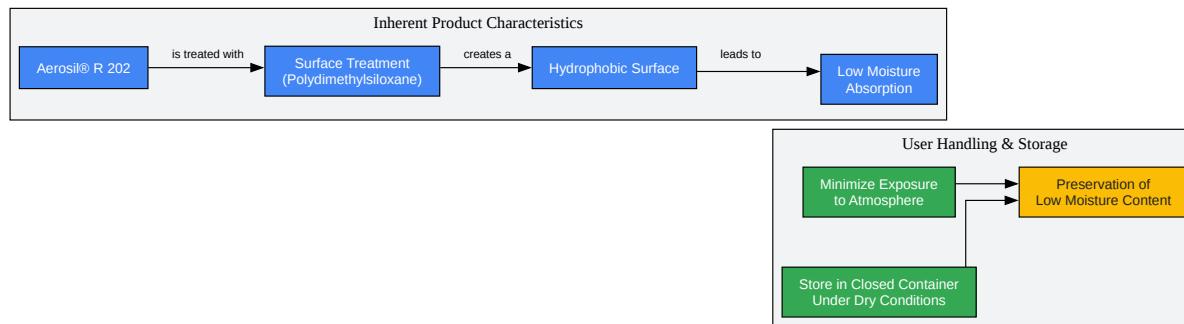
Protocol 1: Determination of Moisture Content (Loss on Drying)

This protocol is based on the standard test method for determining the moisture content of Aerosil® R 202.

- Objective: To quantify the amount of adsorbed moisture and other volatile substances on the surface of Aerosil® R 202.
- Apparatus:

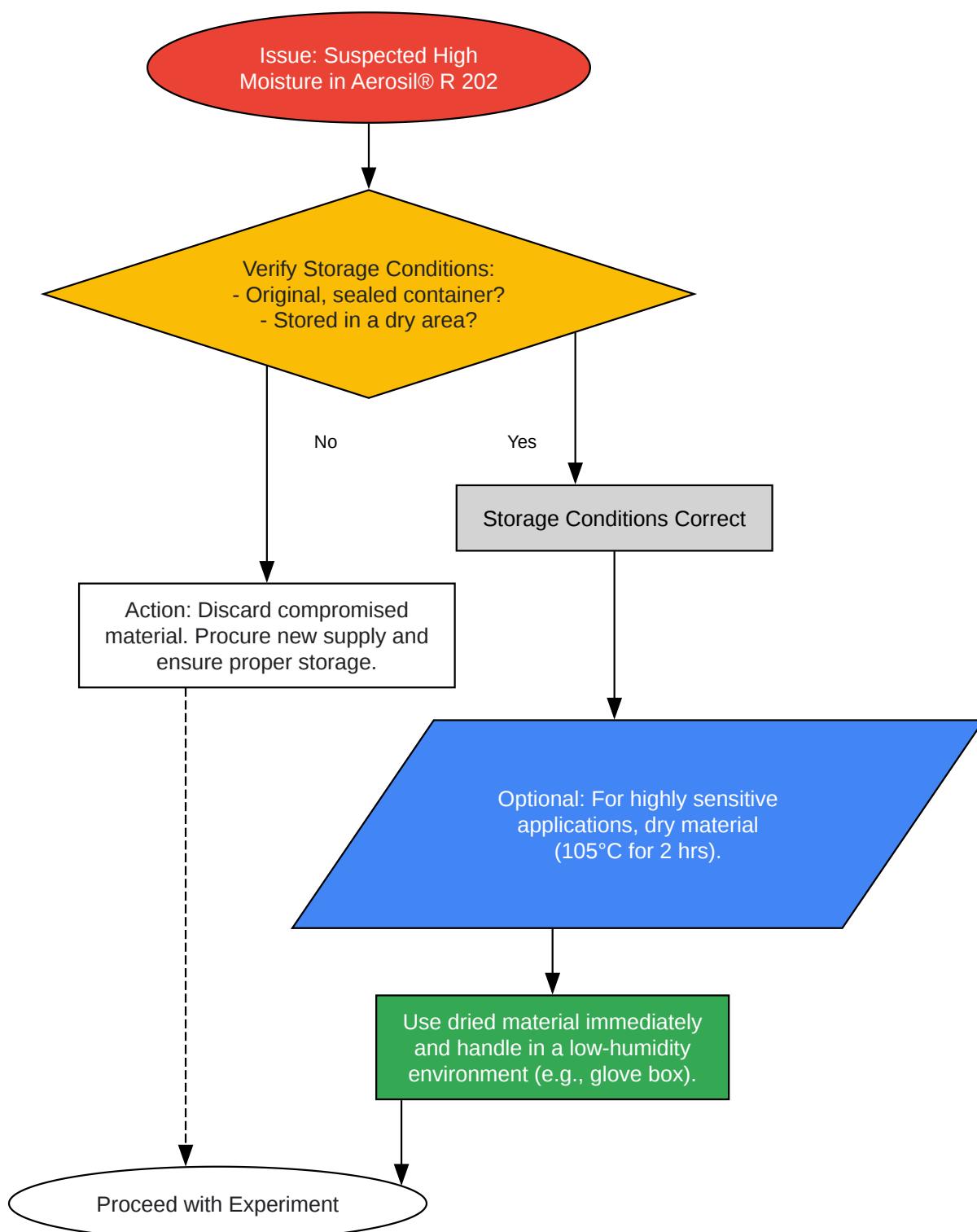
- Analytical balance (accurate to 0.1 mg)
- Drying oven with temperature control ($\pm 2^{\circ}\text{C}$)
- Weighing dish (glass or aluminum)
- Desiccator
- Procedure:
 - Pre-dry the weighing dish in the oven at 105°C for 30 minutes and cool to room temperature in a desiccator.
 - Weigh the empty, dry weighing dish (record as W_1).
 - Add approximately 1-2 g of Aerosil® R 202 to the weighing dish and record the exact weight (record as W_2).
 - Place the weighing dish with the sample in the drying oven at 105°C for 2 hours.
 - After 2 hours, transfer the weighing dish to a desiccator and allow it to cool to room temperature.
 - Weigh the cooled weighing dish and sample (record as W_3).
- Calculation:
 - $\text{Loss on Drying (\%)} = [(W_2 - W_3) / (W_2 - W_1)] \times 100$

Visualizations



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Caption: Logical workflow for maintaining low moisture content in Aerosil® R 202.

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Caption: Troubleshooting guide for addressing potential moisture issues with Aerosil® R 202.

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